

# Essential Safety and Operational Guide for Handling Isopropyl Myristate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl myristate*

Cat. No.: *B073716*

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **Isopropyl Myristate** (IPM) in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure research environment.

## Personal Protective Equipment (PPE)

When handling **Isopropyl Myristate**, the following personal protective equipment is mandatory to prevent skin and eye contact, and inhalation of aerosols.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemically Resistant Gloves	Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	Fully fastened to protect against splashes.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	Use a NIOSH-approved respirator if aerosols are generated or ventilation is poor.

## Operational Plans: Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risks associated with **Isopropyl Myristate**.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating or creating aerosols.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling.
- Do not eat, drink, or smoke in areas where **Isopropyl Myristate** is handled.
- Ground all equipment when transferring large quantities to prevent static discharge.

### Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep containers tightly closed when not in use.

- Store away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

Dispose of **Isopropyl Myristate** and contaminated materials in accordance with all local, state, and federal regulations.

Waste Collection:

- Collect waste **Isopropyl Myristate** in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted.

Disposal Procedure:

- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.
- Waste material may be incinerated in a licensed facility.
- Do not pour **Isopropyl Myristate** down the drain.

## Quantitative Data Summary

The following tables summarize key quantitative data for **Isopropyl Myristate**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>
Molecular Weight	270.45 g/mol
Appearance	Colorless, oily liquid
Odor	Odorless to faint fatty odor
Boiling Point	193 °C (379.4 °F) at 20 mmHg
Melting Point	Approximately 3 °C (37.4 °F)
Flash Point	>150 °C (302 °F)
Density	0.85 g/cm <sup>3</sup> at 25 °C
Solubility	Insoluble in water. Soluble in most organic solvents.

## Toxicological Data

Test	Result	Species
Oral LD50	> 2000 mg/kg	Rat
Dermal LD50	> 5000 mg/kg	Rabbit
Skin Irritation	Mild irritant	Rabbit
Eye Irritation	Mild irritant	Rabbit

## Experimental Protocol: Isopropyl Myristate Spill Response

In the event of a spill, follow this detailed, step-by-step procedure to ensure a safe and effective cleanup.

Immediate Actions:

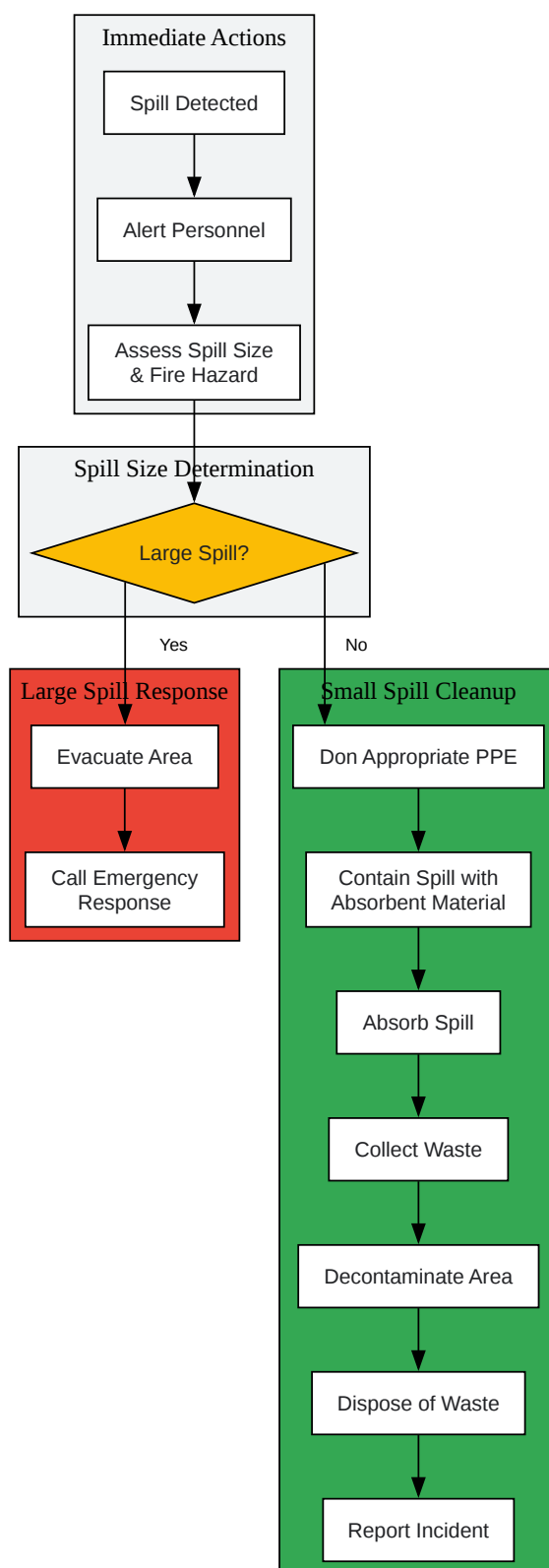
- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill and if there is an immediate fire hazard.

#### Cleanup Procedure for a Small Spill (<1 Liter):

- Don Appropriate PPE: Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Contain the Spill: Use an inert absorbent material, such as vermiculite, sand, or commercial sorbent pads, to dike the spill and prevent it from spreading.
- Absorb the Spill: Apply the absorbent material over the spill, working from the outside in.
- Collect the Waste: Once the **Isopropyl Myristate** is fully absorbed, use a non-sparking scoop or shovel to collect the material and place it into a labeled, sealable waste container.
- Decontaminate the Area: Clean the spill area with soap and water.
- Dispose of Waste: Dispose of the waste container and any contaminated PPE according to your institution's hazardous waste procedures.
- Report the Incident: Report the spill to your laboratory supervisor and EHS office.

For large spills, or if you are unsure how to proceed, evacuate the area and contact your institution's emergency response team immediately.

## Visual Workflow: Isopropyl Myristate Spill Response



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Caption: Logical workflow for responding to an **Isopropyl Myristate** spill.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)